

SU11752 storage stability problems

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Compound Focus: SU-11752

Cat. No.: S548525

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Frequently Asked Questions (FAQs)

- **What is SU11752?** SU11752 is a potent and selective inhibitor of the DNA-dependent protein kinase (DNA-PK). It works by competing with ATP and has been shown to inhibit the repair of DNA double-strand breaks, leading to the sensitization of cancer cells to ionizing radiation [1] [2].
- **What are the recommended storage conditions?** The supplier-recommended storage conditions are summarized in the table below [3] [2]:

Form	Short-Term Storage (≤ 6 months)	Long-Term Storage (≥ 12 months)
Solid Powder	4 °C	-20 °C
In Solvent (e.g., DMSO)	-20 °C	-80 °C

- **What solvent is recommended for preparing stock solutions?** Dimethyl sulfoxide (DMSO) is a suitable solvent. The product is soluble at least 10 mM in DMSO [2].
- **What are the known stability problems?** While specific degradation products are not listed, the Safety Data Sheet (SDS) highlights that the compound is stable under recommended storage conditions but is **incompatible with strong acids, strong bases, and strong oxidizing or reducing agents** [3]. Exposure to these, or to conditions outside the recommended temperature ranges, will likely compromise its stability.

Troubleshooting Guide

Observation	Possible Cause	Recommended Action
Precipitate formed in stock solution	Storage temperature too high; solute crashed out	Allow solution to warm to room temperature. Gently vortex and visually inspect for re-dissolution.
Solution has changed color	Possible degradation	Do not use. Discard the solution and prepare a fresh stock aliquot.
Compound appears to have lost biological activity	Improper storage or repeated freeze-thaw cycles	Verify storage temperature is correct. Avoid repeated freeze-thaw cycles by preparing single-use aliquots.

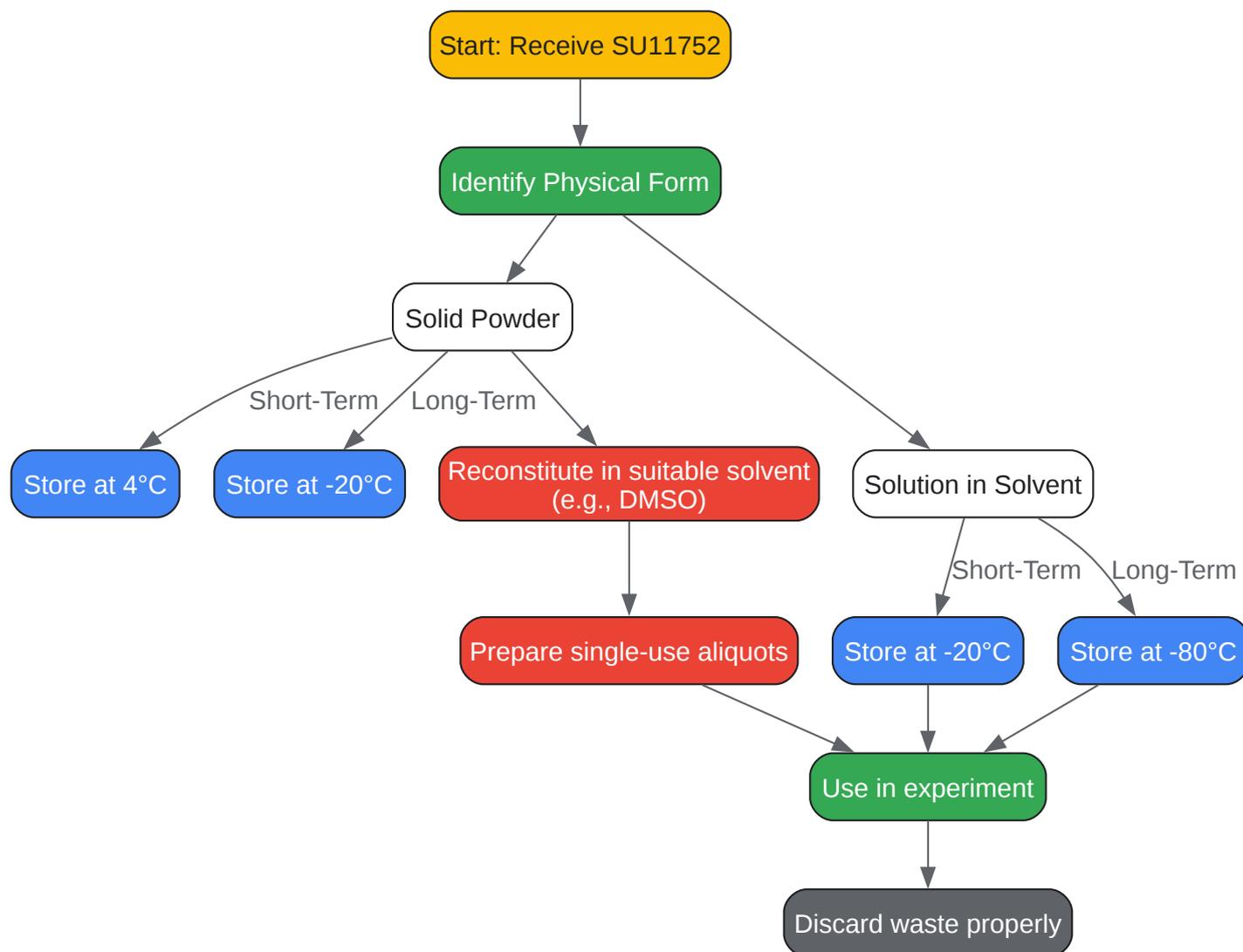
Experimental Protocol & Handling

For safe and effective use of SU11752 in the laboratory, please adhere to the following protocols.

1. Safe Handling Procedures Always consult the latest Safety Data Sheet (SDS) before use. Personal protective equipment (PPE) including safety goggles, gloves, and a lab coat is mandatory.

- **Inhalation:** Avoid breathing dust/aerosols. Use only in a well-ventilated area, such as a fume hood [3].
- **Skin Contact:** Rinse skin thoroughly with plenty of water if contact occurs [3].
- **Ingestion:** If swallowed, rinse mouth with water and seek immediate medical attention [3].
- **Environmental Hazard:** This compound is very toxic to aquatic life. Avoid release to the environment and collect spillage for approved waste disposal [3].

2. Workflow for Reconstitution and Storage The following diagram outlines the critical steps for handling SU11752 to ensure its stability.



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3. Waste Disposal Dispose of contents and the container according to prevailing federal, state, and local environmental regulations. Contact your institutional environmental health and safety office for specific approved waste disposal plants [3].

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References

1. SU11752 inhibits the DNA-dependent protein kinase and ... [pubmed.ncbi.nlm.nih.gov]
2. SU-11752 | DNA-PK inhibitor [probechem.com]
3. SU-11752|688036-19-3|MSDS [dcchemicals.com]

To cite this document: Smolecule. [SU11752 storage stability problems]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548525#su11752-storage-stability-problems>]

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